

# An In-depth Technical Guide to m-PEG6-Ms: Chemical Properties and Applications

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## Compound of Interest

Compound Name: *m*-PEG6-Ms

Cat. No.: B1676794

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This technical guide provides a comprehensive overview of the chemical properties, applications, and handling of methoxy-polyethylene glycol (6)-mesylate (**m-PEG6-Ms**). This information is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation.

## Core Chemical Properties

**m-PEG6-Ms** is a monodisperse polyethylene glycol (PEG) derivative containing a methoxy end-group and a terminal mesylate group. The mesylate is an excellent leaving group, making this compound a valuable reagent for PEGylation, the process of covalently attaching PEG chains to molecules. This modification can enhance the solubility, stability, and pharmacokinetic properties of therapeutic agents.

## General Properties

The general chemical and physical properties of **m-PEG6-Ms** are summarized in the table below.

Property	Value	Source
CAS Number	130955-38-3	[1]
Appearance	Solid powder	[1]
Purity	>97%	[1]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.	[1]
Storage Condition	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[1]
Shelf Life	>3 years if stored properly.	

## Molecular and Analytical Data

The following table details the molecular and analytical characteristics of **m-PEG6-*Ms***.

Property	Value	Source
Chemical Formula	C <sub>12</sub> H <sub>26</sub> O <sub>8</sub> S	
Molecular Weight	330.39 g/mol	
Exact Mass	330.1348	
IUPAC Name	2,5,8,11,14-pentaoxahexadecan-16-yl methanesulfonate	
Synonyms	m-PEG6-Mesylate	
InChI Key	GIZXGFFADYUCPD-UHFFFAOYSA-N	
SMILES Code	CS(OCCOCCOCCOCCOCCOCCO)(=O)=O	

## Solubility and Formulation

Proper dissolution of **m-PEG6-Ms** is crucial for its effective use in experimental settings.

Solvent	Solubility	Source
DMSO	Soluble	

Stock Solution Storage: Stock solutions should be stored at -20°C for short-term use (months) and can be stable for longer periods if stored properly. It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

## Applications in Research and Drug Development

**m-PEG6-Ms** is a versatile PEG linker primarily utilized in bioconjugation and drug delivery research. Its properties make it suitable for a range of applications:

- **Antibody-Drug Conjugates (ADCs):** PEG linkers like **m-PEG6-Ms** can be used in the development of ADCs to connect a cytotoxic drug to an antibody. The PEG spacer can improve the solubility and stability of the conjugate.
- **PROTACs:** This compound can be used as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that induce the degradation of target proteins.
- **PEGylation:** The primary application is the PEGylation of proteins, peptides, and other molecules to enhance their therapeutic properties.

## Experimental Protocols and Methodologies

While specific, detailed proprietary synthesis and purification protocols are not publicly available, a general workflow for the use of **m-PEG6-Ms** in a bioconjugation reaction can be described. The reactivity of the mesylate group is exploited in nucleophilic substitution reactions with functional groups on biomolecules.

## General Protocol for PEGylation of a Protein

This protocol outlines a general procedure for conjugating **m-PEG6-Ms** to a protein containing accessible amine groups (e.g., lysine residues).

Materials:

- Protein of interest in a suitable buffer (e.g., PBS, pH 7.4-8.5)
- **m-PEG6-Ms**
- Anhydrous DMSO
- Reaction buffer (e.g., 100 mM sodium bicarbonate, pH 8.5)
- Quenching reagent (e.g., 1 M Tris-HCl, pH 8.0)
- Purification system (e.g., size-exclusion chromatography or dialysis)

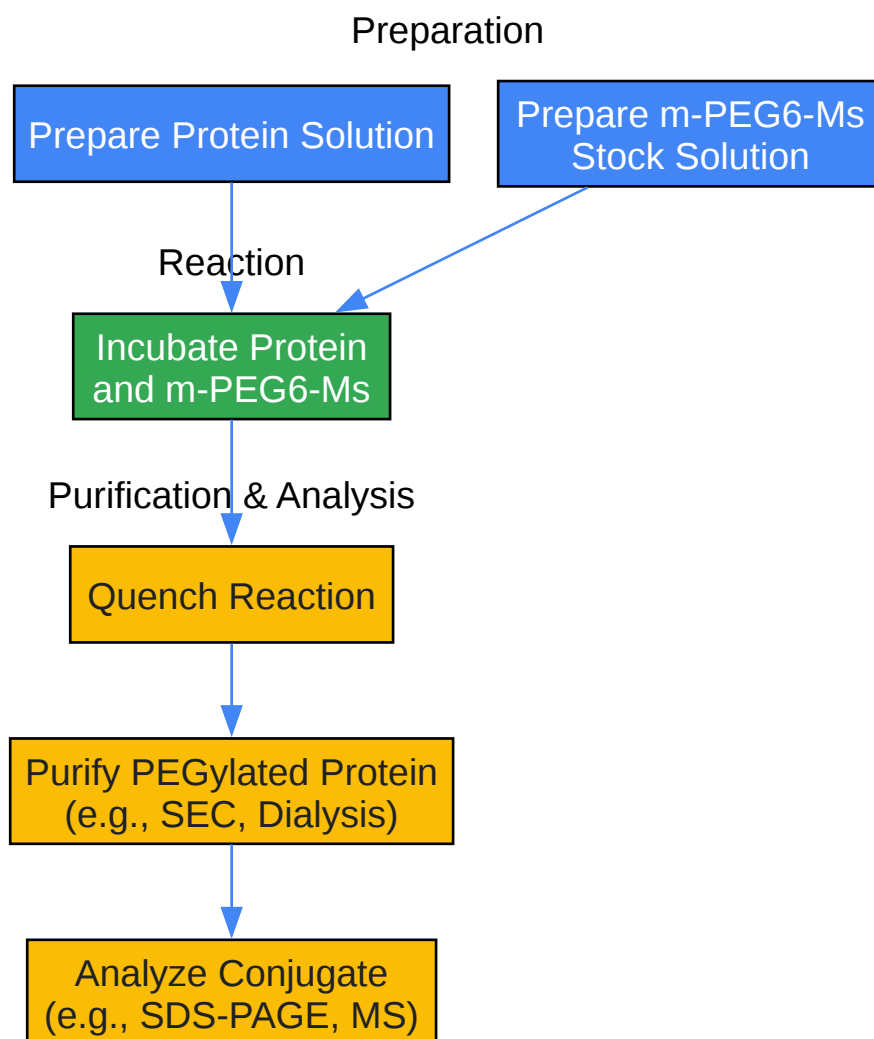
Procedure:

- **Protein Preparation:** Dissolve the protein in the reaction buffer to a final concentration of 1-10 mg/mL.
- **m-PEG6-Ms Stock Solution:** Prepare a stock solution of **m-PEG6-Ms** in anhydrous DMSO (e.g., 100 mM).
- **Reaction:** Add a molar excess of the **m-PEG6-Ms** stock solution to the protein solution. The exact molar ratio will need to be optimized for the specific protein and desired degree of PEGylation.
- **Incubation:** Incubate the reaction mixture at room temperature or 4°C with gentle stirring for a period ranging from 1 to 24 hours. The reaction progress can be monitored by techniques like SDS-PAGE or mass spectrometry.
- **Quenching:** Add a quenching reagent, such as Tris-HCl, to consume any unreacted **m-PEG6-Ms**.
- **Purification:** Remove unreacted PEG reagent and byproducts by size-exclusion chromatography or dialysis against a suitable buffer.

- ## Chemical Structure of m-PEG6-Ms



## General Workflow for Protein PEGylation with m-PEG6-Ms



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Caption: A generalized experimental workflow for the PEGylation of a protein using **m-PEG6-Ms**.

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## References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to m-PEG6-Ms: Chemical Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676794#m-peg6-ms-chemical-properties]

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